

Unable to Identify "PM-43I" for Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PM-43I*
CAS No.: *1637532-77-4*
Cat. No.: *B610144*

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Initial searches for a chemical compound identified as "**PM-43I**" have not yielded any matching results in chemical databases or safety literature. This suggests that "**PM-43I**" may be an incorrect or non-standard identifier.

To ensure the safety of all laboratory personnel and maintain regulatory compliance, it is imperative to use accurate chemical nomenclature when seeking handling and disposal information. Without a correct chemical name, CAS (Chemical Abstracts Service) number, or reference to a Safety Data Sheet (SDS), providing accurate disposal guidance is not possible.

Recommendations for Researchers, Scientists, and Drug Development Professionals:

- **Verify the Chemical Identifier:** Please double-check the name and any associated identifiers for the substance in question. Consult original container labels, purchase orders, or experimental documentation for the correct chemical name, formula, or CAS number.
- **Consult the Safety Data Sheet (SDS):** The SDS is the primary source of information for chemical safety, including proper disposal procedures. If you have the correct chemical

name, locate the corresponding SDS from the manufacturer. Section 13 of the SDS specifically addresses disposal considerations.

- Contact your Institution's Environmental Health and Safety (EHS) Office: Your EHS department is the definitive resource for guidance on chemical waste disposal at your facility. They can provide institution-specific procedures that comply with local, state, and federal regulations.

Providing procedural guidance without accurate substance identification would be a significant safety risk. We are committed to being a trusted source for laboratory safety and will gladly provide detailed disposal procedures once the chemical identity is clarified.

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Contact our Ph.D. Support Team for a compatibility check